

In-Depth Technical Guide: NHWD-870 Selectivity Profile Against BET Bromodomains

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Compound of Interest

Compound Name: NHWD-870

Cat. No.: B8144571

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This technical guide provides a comprehensive overview of the selectivity profile of **NHWD-870**, a potent and orally active inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins. This document details its inhibitory activity, the experimental methodologies used for its characterization, and its impact on key signaling pathways.

Quantitative Selectivity Profile

NHWD-870 has been identified as a selective inhibitor of the BET family of bromodomains, which includes BRD2, BRD3, BRD4, and the testis-specific BRDT.^{[1][2][3][4]} While the compound is known to bind to all members of the BET family, specific inhibitory concentrations for BRD2, BRD3, and BRDT are not publicly available. The most potent activity has been reported against BRD4.^{[1][2][3][4]}

Target	IC50 (nM)	Notes
BRD4	2.7[1][2][3][4]	-
BRD2	Data not available	Known to bind to BRD2[1][2][3][4]
BRD3	Data not available	Known to bind to BRD3[1][2][3][4]
BRDT	Data not available	Known to bind to BRDT[1][2][3][4]
hERG Channel	5400[2]	Exhibits mild inhibition.

Table 1: Summary of **NHWD-870** In Vitro Inhibitory Activity.

Experimental Protocols

The determination of the inhibitory activity of compounds like **NHWD-870** against BET bromodomains typically involves robust, high-throughput screening assays. The following are representative protocols for two common methods used in the field: Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) and AlphaScreen assays.

Representative Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) Assay Protocol

TR-FRET assays are a common method for measuring the binding affinity of inhibitors to their target proteins. This protocol is a representative example of how the IC50 of an inhibitor like **NHWD-870** against a BET bromodomain could be determined.

Objective: To determine the concentration of **NHWD-870** that inhibits 50% (IC50) of the binding of a fluorescently labeled ligand to a BET bromodomain.

Materials:

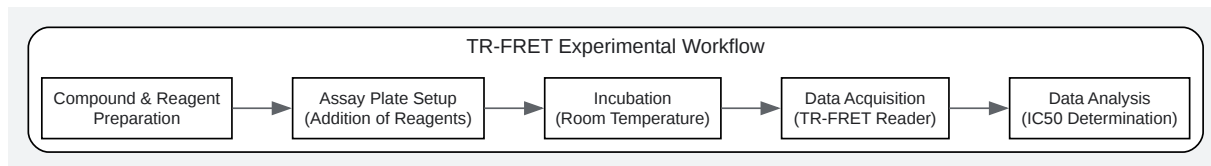
- His-tagged BET bromodomain protein (e.g., BRD4)
- Biotinylated histone peptide ligand (e.g., H4K5/8/12/16ac)

- Terbium-conjugated anti-His antibody (Donor)
- Streptavidin-conjugated fluorophore (e.g., d2) (Acceptor)
- Assay Buffer (e.g., 50 mM HEPES, pH 7.5, 100 mM NaCl, 0.1% BSA, 1 mM DTT)
- **NHWD-870** compound in DMSO
- 384-well low-volume black plates

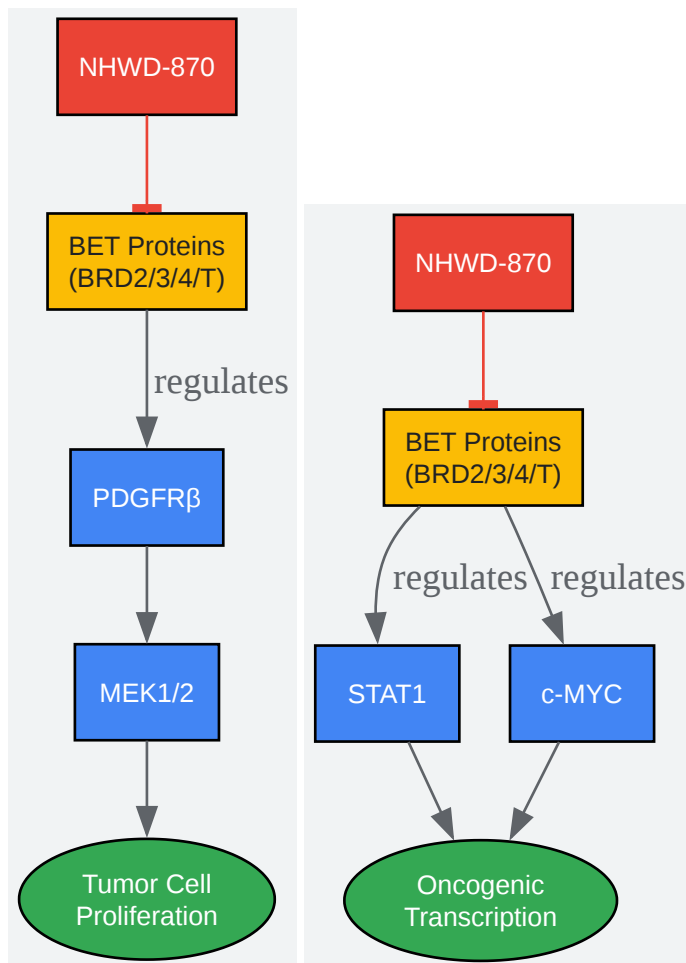
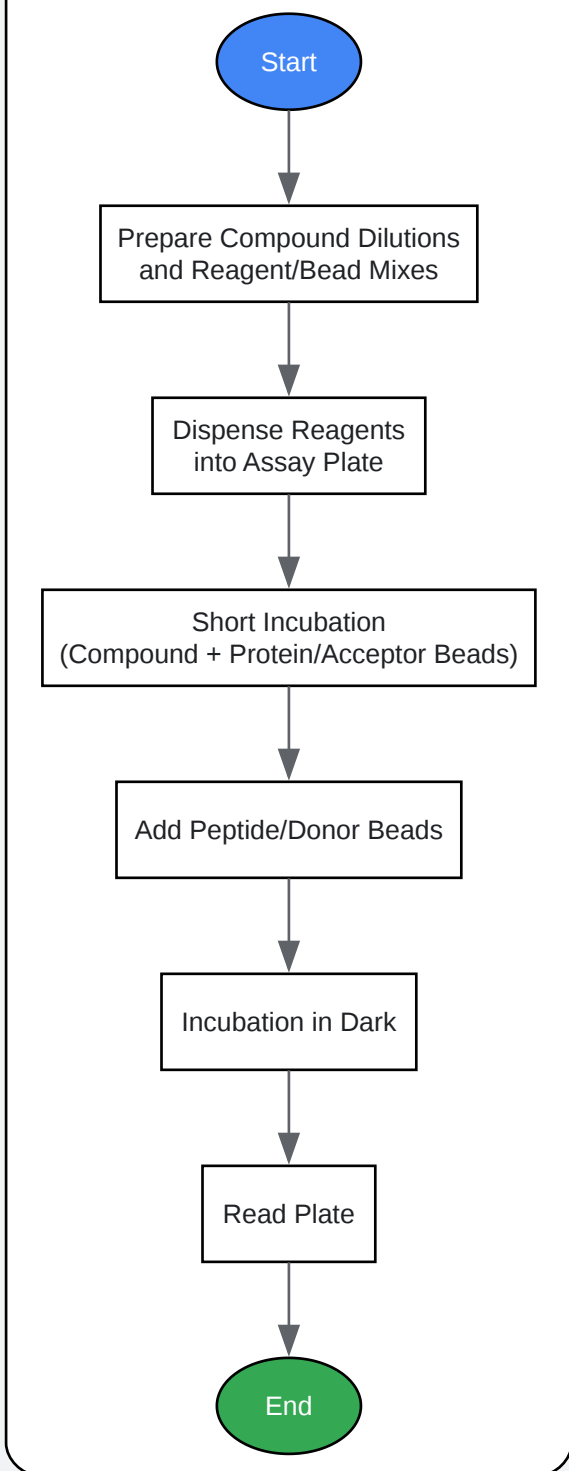
Procedure:

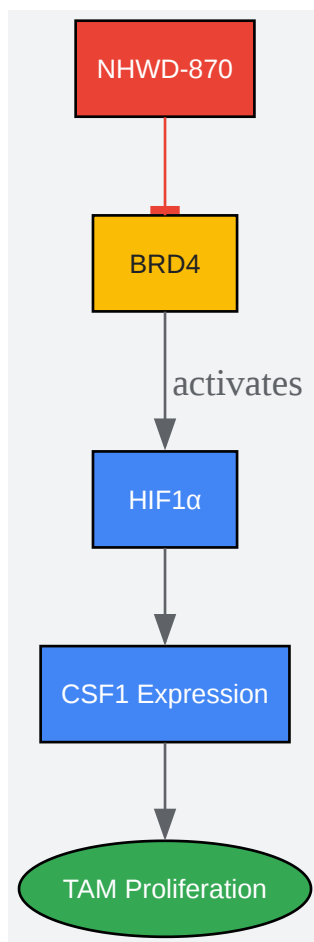
- Compound Preparation: Prepare a serial dilution of **NHWD-870** in DMSO. Further dilute the compound in Assay Buffer to the desired final concentrations.
- Reagent Preparation:
 - Prepare a solution of the His-tagged BET bromodomain and the Terbium-conjugated anti-His antibody in Assay Buffer.
 - Prepare a solution of the biotinylated histone peptide and Streptavidin-conjugated fluorophore in Assay Buffer.
- Assay Plate Setup:
 - Add the **NHWD-870** dilutions to the wells of the 384-well plate.
 - Add the BET bromodomain/anti-His antibody solution to all wells.
 - Add the histone peptide/streptavidin-fluorophore solution to all wells to initiate the binding reaction.
- Incubation: Incubate the plate at room temperature for a specified time (e.g., 60-120 minutes), protected from light.
- Data Acquisition: Read the plate on a TR-FRET compatible plate reader, with an excitation wavelength of 340 nm and emission wavelengths of 620 nm (Terbium) and 665 nm (Acceptor).

- Data Analysis: Calculate the TR-FRET ratio (665 nm emission / 620 nm emission). Plot the TR-FRET ratio against the logarithm of the **NHWD-870** concentration and fit the data to a four-parameter logistic equation to determine the IC50 value.



AlphaScreen Experimental Workflow





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